Fendiline Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Fendiline Hydrochloride*
CAS No.:	*13636-18-5*
Cat. No.:	*B1672497*

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Fendiline Hydrochloride, a diphenylalkylamine derivative, is a compound with a dual mechanism of action that has garnered interest in both cardiovascular research and oncology. This technical guide provides an in-depth overview of its core properties, mechanism of action, and relevant experimental protocols for research and drug development professionals.

Core Properties

Fendiline Hydrochloride is characterized by the following chemical and physical properties:

Property	Value	Citation
CAS Number	13636-18-5	[1][2][3][4][5]
Molecular Weight	351.91 g/mol	[2][4][5]
Molecular Formula	$C_{23}H_{25}N \cdot HCl$	[2][4]

Mechanism of Action

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Fendiline Hydrochloride exhibits two primary pharmacological activities: blockade of L-type calcium channels and inhibition of K-Ras plasma membrane localization.

L-type Calcium Channel Blockade

Fendiline acts as a non-selective blocker of L-type calcium channels, a property that underlies its initial development as a coronary vasodilator for the treatment of angina.[6] This action inhibits the influx of calcium ions into cardiac and vascular smooth muscle cells, leading to vasodilation.[6]

Inhibition of K-Ras Plasma Membrane Localization

More recently, Fendiline has been identified as a specific inhibitor of the plasma membrane localization of the K-Ras isoform, without affecting H-Ras or N-Ras.[1][4] This effect is independent of its calcium channel blocking activity.[1] By preventing K-Ras from associating with the plasma membrane, Fendiline effectively blocks its downstream signaling pathways, which are crucial for cell growth, differentiation, and survival.[1][5] This has significant implications for its potential as an anticancer therapeutic, particularly in tumors with oncogenic K-Ras mutations.[1]

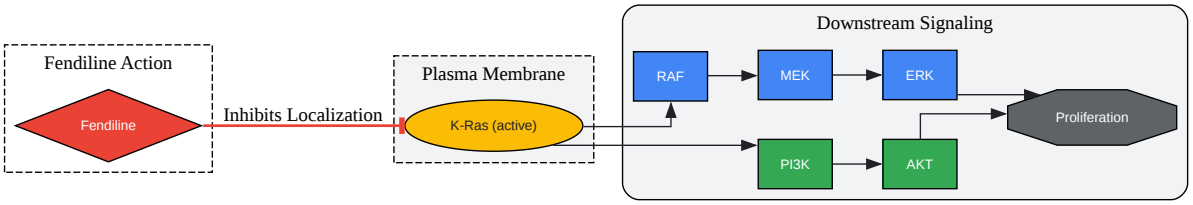
Key Pharmacological Data

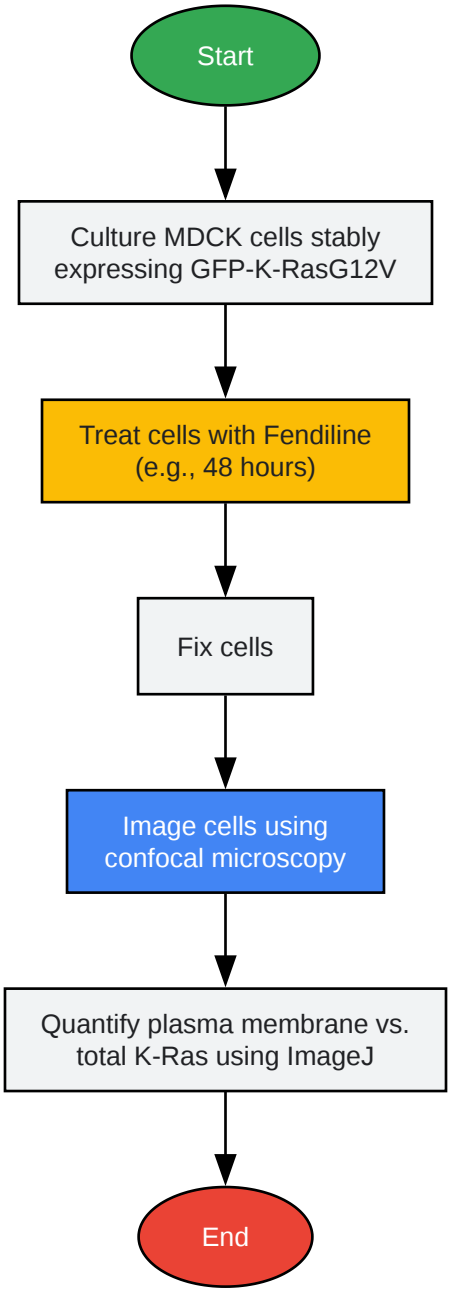
Parameter	Value	Target/System	Citation
IC_{50}	17 μM	L-type Calcium Channels	[7][8]
IC_{50}	9.64 μM	K-Ras Plasma Membrane Localization	[2][8]
K_d_	2.6 μM	α2-adrenergic receptor	[9]

Signaling Pathways Affected by Fendiline

Fendiline's inhibition of K-Ras localization leads to the downregulation of key downstream signaling pathways implicated in cancer cell proliferation and survival.

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